

Application Notes and Protocols: 1H-Imidazol-2-ylboronic Acid in Materials Science

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Compound of Interest

Compound Name: *1H-imidazol-2-ylboronic acid*

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Introduction

1H-Imidazol-2-ylboronic acid is a bifunctional molecule that holds significant promise for the development of advanced materials. It uniquely combines the properties of an imidazole ring—a five-membered heterocycle known for its coordination chemistry, proton conductivity, and biological activity—with the versatile reactivity of a boronic acid group. The boronic acid moiety is renowned for its ability to form reversible covalent bonds with diols, its role in Suzuki cross-coupling reactions, and its responsiveness to pH and reactive oxygen species.^[1] This combination of functionalities makes **1H-Imidazol-2-ylboronic acid** an attractive building block for a new generation of smart materials with applications in sensing, drug delivery, catalysis, and electronics.

While the materials science applications of arylboronic acids, in general, are well-documented, specific research on **1H-Imidazol-2-ylboronic acid** is an emerging field. These notes provide an overview of its potential applications, supported by detailed, representative experimental protocols and illustrative data based on the established chemistry of imidazole and boronic acid compounds.

Potential Applications in Materials Science

The unique chemical structure of **1H-Imidazol-2-ylboronic acid** allows for its incorporation into a variety of material platforms:

- **Stimuli-Responsive Polymers:** The imidazole ring is pH-sensitive, becoming protonated under acidic conditions. This property, combined with the diol-binding capability of the boronic acid, can be harnessed to create dual-responsive polymers. Such materials could find use in drug delivery systems that release their payload in response to specific physiological cues, such as the acidic microenvironment of a tumor or the presence of glucose.[1]
- **Fluorescent and Electrochemical Sensors:** The imidazole moiety can act as a metal-coordinating ligand and a fluorophore modulator, while the boronic acid group is an excellent recognition site for diol-containing molecules like saccharides. By integrating **1H-imidazol-2-ylboronic acid** into polymeric or solid-state matrices, it is possible to design highly selective and sensitive sensors for biologically important analytes.[2]
- **Catalysis:** Imidazole derivatives are widely used as ligands for transition metal catalysts and as organocatalysts. The incorporation of a boronic acid group can provide an additional handle for anchoring these catalytic moieties onto solid supports or for tuning their electronic properties.
- **Organic Electronics:** Both imidazole and boronic acid derivatives have been explored for their potential in organic electronics. Imidazole-based materials can exhibit proton conductivity, while boronic acids have been used in the synthesis of conjugated polymers for organic light-emitting diodes (OLEDs) and other devices.[3]
- **Metal-Organic Frameworks (MOFs):** The bifunctional nature of **1H-imidazol-2-ylboronic acid** makes it a potential linker for the construction of novel MOFs. The imidazole nitrogen atoms and the boronic acid group can coordinate to different metal centers, leading to frameworks with unique topologies and functionalities for applications in gas storage, separation, and catalysis.[4][5]

Data Presentation

The following tables present illustrative quantitative data for hypothetical materials synthesized using **1H-imidazol-2-ylboronic acid**. These values are based on typical results observed for similar boronic acid-containing materials and should be considered as representative examples.

Table 1: Illustrative Properties of a Stimuli-Responsive Hydrogel Incorporating **1H-Imidazol-2-ylboronic Acid**

Property	Condition	Value
Swelling Ratio	pH 7.4	1500%
pH 5.0		2500%
pH 7.4, 10 mM Glucose		1800%
Glucose Binding Affinity (Ka)	pH 7.4	250 M-1
Young's Modulus	Swollen state (pH 7.4)	50 kPa
Collapsed state (pH 5.0)		120 kPa

Table 2: Illustrative Performance of a Fluorescent Sensor for Glucose Based on a Polymer Functionalized with **1H-Imidazol-2-ylboronic Acid**

Parameter	Value
Excitation Wavelength (λ_{ex})	350 nm
Emission Wavelength (λ_{em})	480 nm
Quantum Yield (Φ)	0.15
Limit of Detection (LOD)	10 μ M
Linear Range	0.1 - 10 mM
Response Time (t90)	< 1 minute

Experimental Protocols

The following are detailed, representative protocols for the synthesis of materials incorporating **1H-imidazol-2-ylboronic acid**.

Protocol 1: Synthesis of a pH- and Glucose-Responsive Hydrogel

This protocol describes the synthesis of a poly(acrylamide-co-3-acrylamido-**1H-imidazol-2-ylboronic acid**) hydrogel.

Materials:

- Acrylamide
- N-(3-aminopropyl)methacrylamide hydrochloride (APMA)
- **1H-Imidazol-2-ylboronic acid**
- N,N'-Methylenebis(acrylamide) (BIS)
- Ammonium persulfate (APS)
- N,N,N',N'-Tetramethylethylenediamine (TEMED)
- Phosphate-buffered saline (PBS), pH 7.4
- Deionized water

Procedure:

- Synthesis of the boronic acid monomer: a. Dissolve **1H-Imidazol-2-ylboronic acid** (1.0 eq) and APMA (1.0 eq) in a 1:1 mixture of anhydrous DMF and dichloromethane. b. Add N,N'-dicyclohexylcarbodiimide (DCC, 1.1 eq) and N-hydroxysuccinimide (NHS, 1.1 eq) and stir the mixture at room temperature for 24 hours. c. Filter the reaction mixture to remove the dicyclohexylurea byproduct. d. Precipitate the product by adding the filtrate to an excess of cold diethyl ether. e. Collect the solid product by filtration and dry under vacuum.
- Hydrogel polymerization: a. Dissolve acrylamide (90 mol%), the synthesized boronic acid monomer (10 mol%), and BIS (2 mol% of total monomer) in PBS (pH 7.4) to a total monomer concentration of 10% (w/v). b. Degas the solution by bubbling with nitrogen for 30 minutes. c. Add APS (0.1 mol% of total monomer) and TEMED (0.1 mol% of total monomer) to initiate

polymerization. d. Quickly pour the solution into a mold and allow it to polymerize at room temperature for 2 hours. e. After polymerization, immerse the hydrogel in deionized water for 48 hours to remove unreacted monomers and initiators, changing the water every 12 hours.

Protocol 2: Preparation of a Fluorescent Sensor for Glucose

This protocol describes the synthesis of a fluorescent polymer sensor by copolymerizing a fluorescent monomer with the **1H-imidazol-2-ylboronic acid**-containing monomer.

Materials:

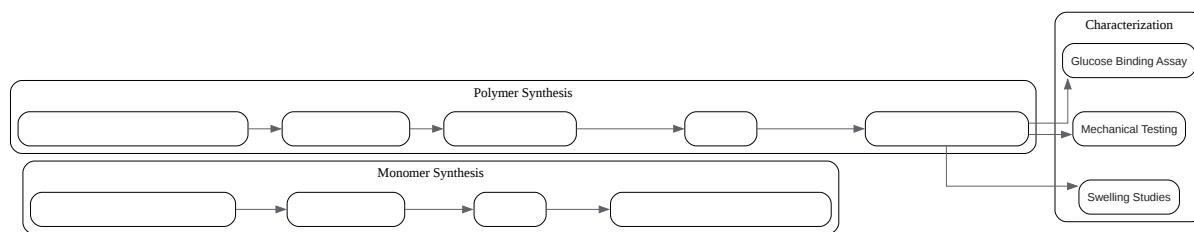
- N-(2-hydroxypropyl)methacrylamide (HPMA)
- Acrylamido-**1H-imidazol-2-ylboronic acid** monomer (from Protocol 1)
- 9-Anthracyl methyl methacrylate (fluorescent monomer)
- Azobisisobutyronitrile (AIBN)
- 1,4-Dioxane
- Methanol
- Diethyl ether

Procedure:

- Polymerization: a. Dissolve HPMA (89 mol%), the boronic acid monomer (10 mol%), and 9-anthracyl methyl methacrylate (1 mol%) in 1,4-dioxane. b. Add AIBN (0.2 mol% of total monomer) as the initiator. c. Purge the solution with nitrogen for 30 minutes. d. Heat the reaction mixture at 70°C for 24 hours under a nitrogen atmosphere. e. Cool the reaction to room temperature and precipitate the polymer by adding the solution to an excess of diethyl ether. f. Redissolve the polymer in methanol and re-precipitate in diethyl ether. Repeat this step three times. g. Dry the final polymer product under vacuum.

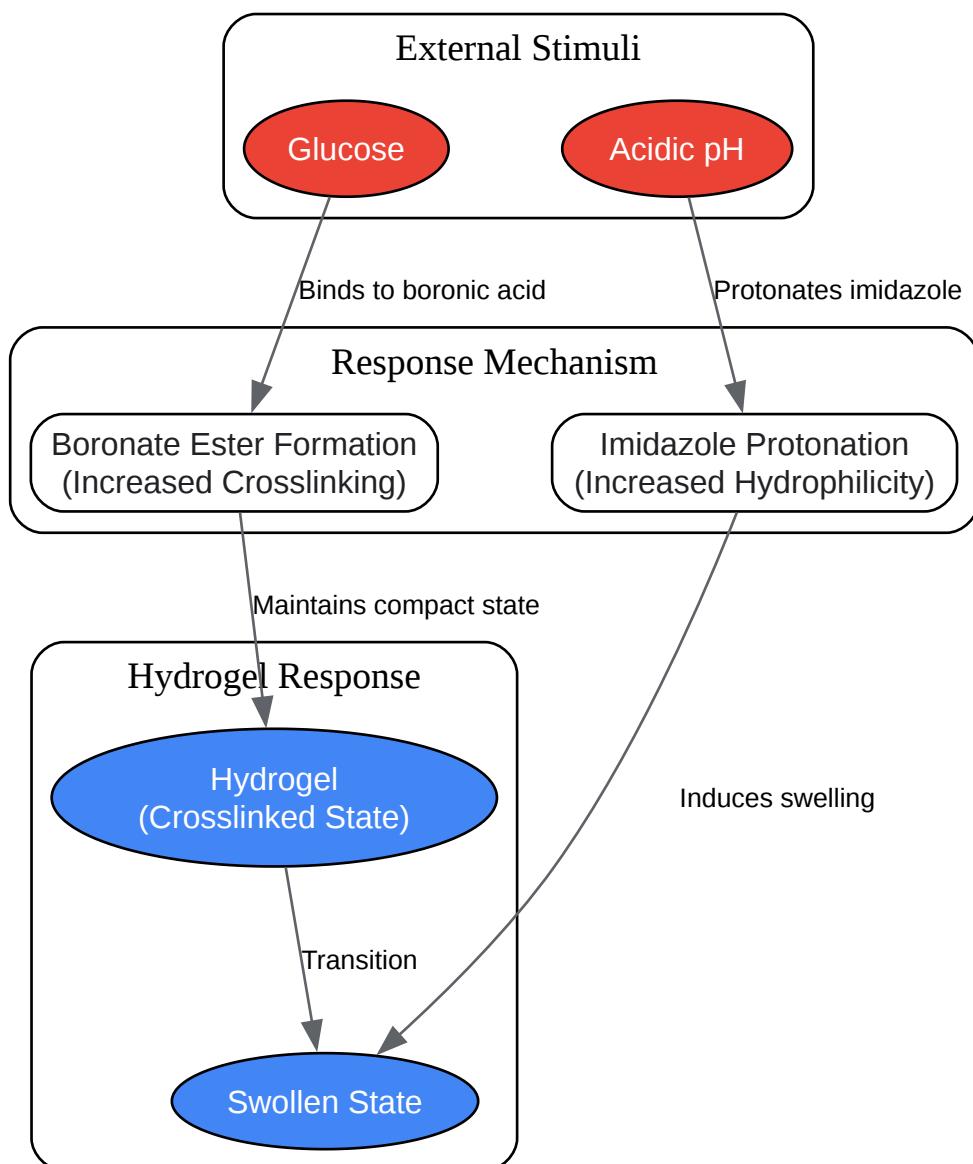
- Sensor Characterization: a. Prepare a stock solution of the polymer in a suitable buffer (e.g., PBS, pH 7.4). b. Perform fluorescence spectroscopy by exciting the polymer solution at the excitation maximum of the anthracenyl group and recording the emission spectrum. c. Titrate the polymer solution with increasing concentrations of glucose and record the change in fluorescence intensity.

Mandatory Visualizations



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Caption: Experimental workflow for the synthesis and characterization of a stimuli-responsive hydrogel.

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Caption: Logical relationship of stimuli-responsive behavior in a dual-responsive hydrogel.

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